

Technical Guide: Certificate of Analysis for N-Acetyl Mesalazine-d3

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Compound of Interest

Compound Name: N-Acetyl Mesalazine-d3

Cat. No.: B562472

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key quality attributes and analytical methodologies related to **N-Acetyl Mesalazine-d3**, a deuterated internal standard crucial for the accurate quantification of its parent drug, mesalazine, and its primary metabolite, N-Acetyl Mesalazine. This document outlines typical specifications found on a Certificate of Analysis, details relevant experimental protocols, and presents visual workflows for clarity.

Quantitative Data Summary

The following table summarizes the typical quantitative data for **N-Acetyl Mesalazine-d3**, compiled from various suppliers. These values represent common specifications and may vary between different batches and manufacturers.

Parameter	Specification
Chemical Identity	
Chemical Name	2-hydroxy-5-[(2,2,2-trideuterioacetyl)amino]benzoic acid[1][2]
CAS Number	93968-79-7[1][2][3][4][5][6][7]
Molecular Formula	C ₉ H ₆ D ₃ NO ₄ [8]
Molecular Weight	198.19 g/mol [2][8]
Purity	
Purity by HPLC	≥98.0%[4]
Deuterated Incorporation	≥99% atom D
Physical Properties	
Appearance	White to off-white solid[8]
Solubility	Soluble in DMSO and Methanol
Storage	
Recommended Storage	-20°C

Experimental Protocols

The accurate analysis of **N-Acetyl Mesalazine-d3** is critical for its function as an internal standard in pharmacokinetic and bioequivalence studies. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the most common and robust method for its quantification.

Quantification of N-Acetyl Mesalazine-d3 by LC-MS/MS

This protocol is adapted from a validated method for the simultaneous quantification of mesalamine and N-acetyl mesalamine in human plasma.[9][10][11]

Objective: To accurately quantify N-Acetyl Mesalazine and its deuterated internal standard, **N-Acetyl Mesalazine-d3**, in a biological matrix.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple Quadrupole Mass Spectrometer

Materials:

- **N-Acetyl Mesalazine-d3** reference standard
- N-Acetyl Mesalazine analytical standard
- Methanol (HPLC grade)
- Ammonium Acetate (LC-MS grade)
- Water (LC-MS grade)
- Human Plasma (or other relevant biological matrix)

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., Thermo HyPURITY C18, 150 x 4.6 mm, 5 μ m)[9][10][11]
- Mobile Phase: 10 mM Ammonium Acetate and Methanol (85:15, v/v)[9][10][11]
- Flow Rate: 0.6 mL/min[9][10][11]
- Injection Volume: 10 μ L
- Column Temperature: Ambient

Mass Spectrometric Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Negative[9]
- Detection Mode: Multiple Reaction Monitoring (MRM)[9]

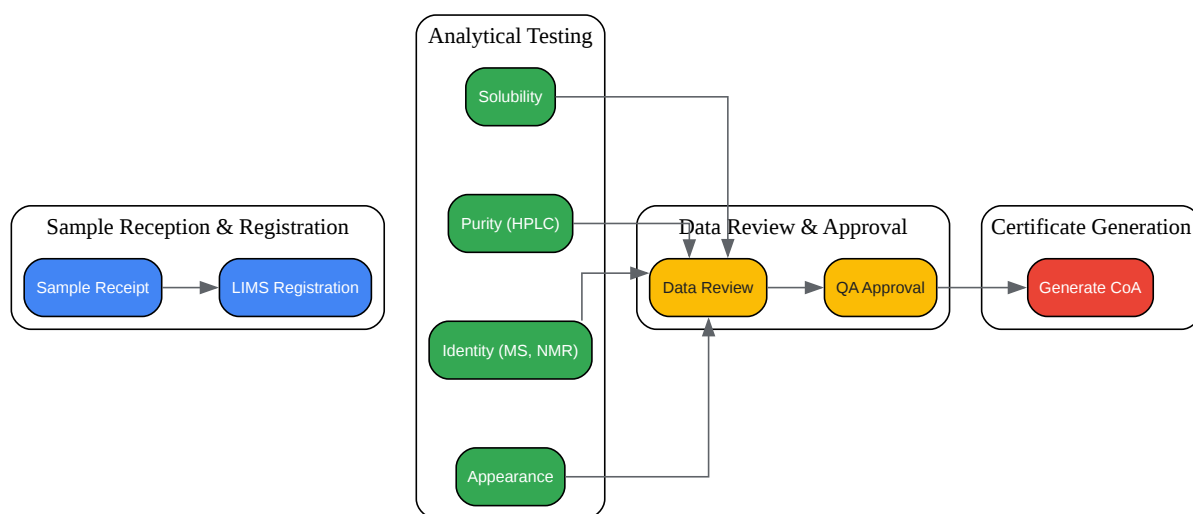
- MRM Transitions:[9]
 - N-Acetyl Mesalazine: Precursor Ion (m/z) 194.2 → Product Ion (m/z) 149.9
 - **N-Acetyl Mesalazine-d3**: Precursor Ion (m/z) 198.2 → Product Ion (m/z) 153.0

Sample Preparation (Liquid-Liquid Extraction):

- To 200 µL of plasma sample, add the internal standard solution (**N-Acetyl Mesalazine-d3**).
- Add 1 mL of ethyl acetate and vortex for 10 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 200 µL of the mobile phase.
- Inject the sample into the LC-MS/MS system.

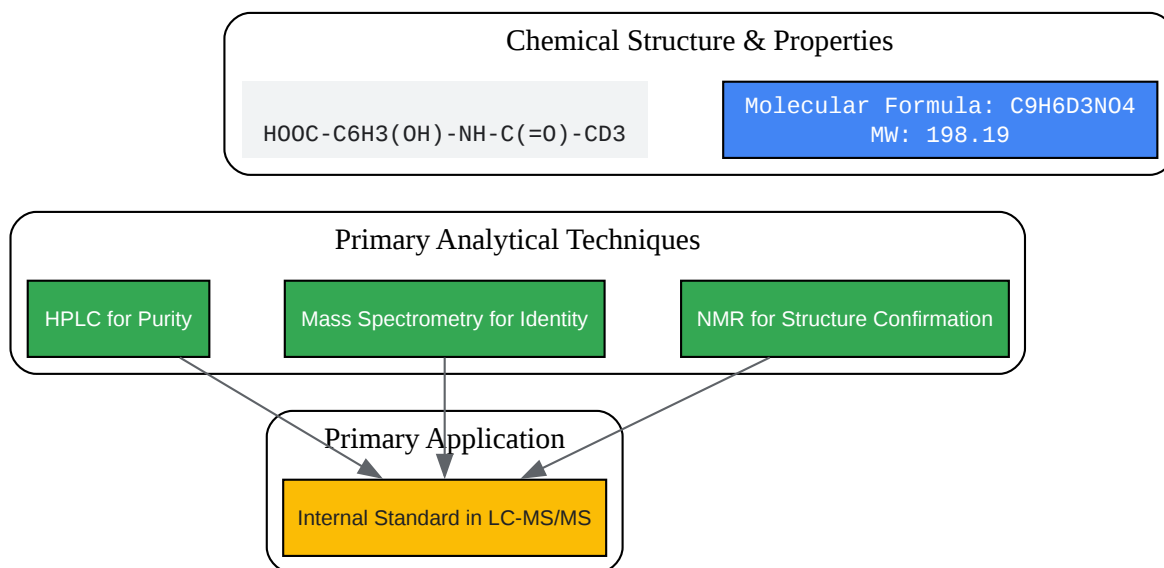
Visualized Workflows and Structures

The following diagrams, generated using the DOT language, illustrate key processes and relationships relevant to the analysis of **N-Acetyl Mesalazine-d3**.



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Figure 1: Generalized workflow for the generation of a Certificate of Analysis.



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Figure 2: Key analytical aspects of **N-Acetyl Mesalazine-d3**.

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